

Application Notes and Protocols: Cloning and Expression of Recombinant Human 5-Lipoxygenase

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These application notes provide a comprehensive overview and detailed protocols for the successful cloning, expression, and purification of active recombinant human 5-lipoxygenase (5-LOX). Human 5-LOX is a key enzyme in the biosynthesis of leukotrienes, which are potent lipid mediators of inflammation.[1][2][3][4] The availability of purified, active recombinant 5-LOX is crucial for biochemical and structural studies, as well as for the screening and characterization of potential inhibitors for therapeutic development.

Introduction

5-Lipoxygenase is a non-heme iron-containing dioxygenase that catalyzes the initial two steps in the conversion of arachidonic acid to leukotrienes.[4][5] Upon cellular stimulation, 5-LOX translocates to the nuclear membrane where, in conjunction with the 5-lipoxygenase-activating protein (FLAP), it converts arachidonic acid into 5-hydroperoxyeicosatetraenoic acid (5-HPETE) and subsequently into the unstable epoxide, leukotriene A4 (LTA4).[3][6][7] LTA4 is

then further metabolized to other leukotrienes, which are involved in various inflammatory diseases such as asthma, atherosclerosis, and arthritis.[3][8]

This document outlines the methodologies for producing recombinant human 5-LOX in both E. coli and insect cell expression systems, along with purification strategies and enzyme activity assays.

Data Presentation

The following table summarizes quantitative data from various studies on the expression and purification of recombinant human 5-LOX, providing a comparative overview of different systems and their outcomes.

Expression System	Vector	Purification Method(s)	Protein Yield	Specific Activity	Reference
Baculovirus-Insect Cells (S. frugiperda)	Not Specified	ATP-Agarose Chromatography	0.6 mg / 100 ml culture (2 x 10 ⁸ cells)	3-6 µmol/mg	[9]
E. coli	pT3-5-LOX	ATP-Agarose, Anion Exchange Chromatography	>95% Purity	Not Specified	[5]
E. coli (Rosetta 2 DE3)	pET14b	Immobilized Metal Affinity Chromatography (Co ²⁺), Size Exclusion Chromatography	Not Specified	Not Specified	[10]
E. coli	pET28b/pET14b	Not Specified	Not Specified	~60 µmol/min/mg	[11]

Signaling Pathway

The diagram below illustrates the central role of 5-LOX in the biosynthesis of leukotrienes from arachidonic acid.

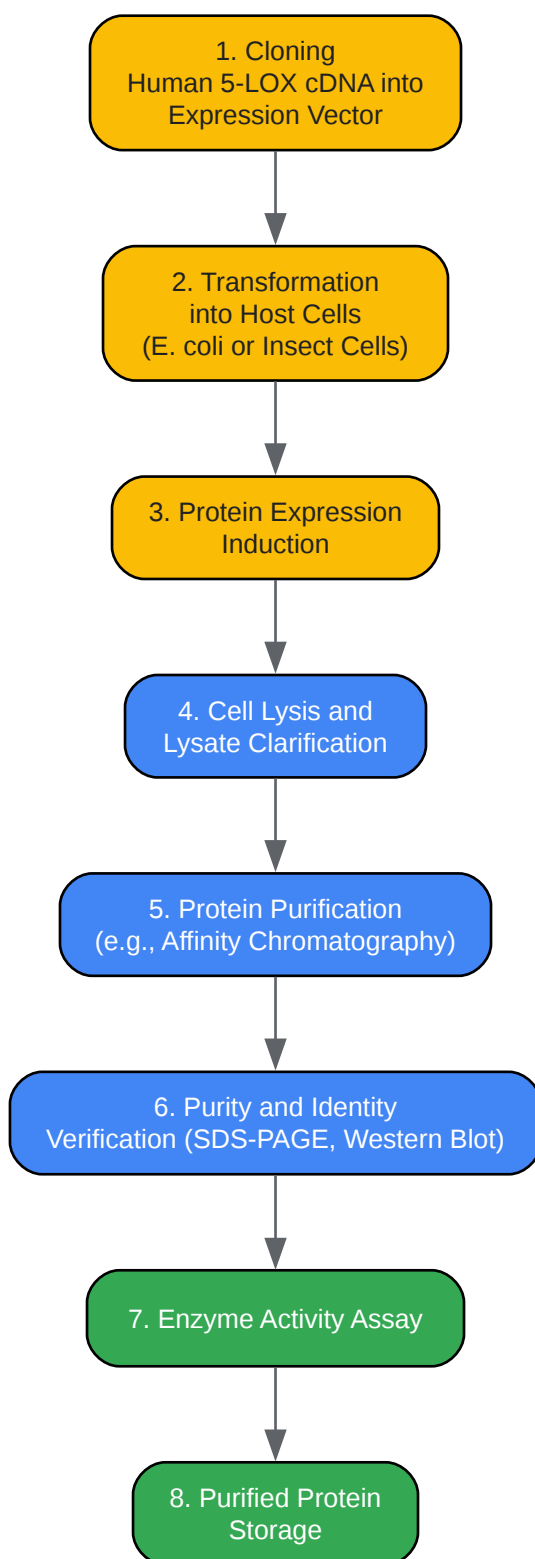


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Caption: The 5-Lipoxygenase signaling pathway for leukotriene biosynthesis.

Experimental Workflow

The following diagram provides a high-level overview of the experimental workflow for the cloning, expression, and purification of recombinant human 5-LOX.



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Caption: Experimental workflow for recombinant human 5-LOX production.

Experimental Protocols

Cloning of Human 5-LOX cDNA

This protocol describes the general steps for cloning the human 5-LOX gene into a suitable expression vector, such as pET for *E. coli* or pBac for baculovirus-insect cell systems.

Materials:

- Human 5-LOX cDNA (can be obtained from a human lung or placenta cDNA library).[\[12\]](#)
- Expression vector (e.g., pET28b for His-tagged protein in *E. coli*).
- Restriction enzymes and T4 DNA ligase.
- High-fidelity DNA polymerase for PCR.
- Competent *E. coli* cells for cloning (e.g., DH5 α).

Protocol:

- **PCR Amplification:** Amplify the full-length coding sequence of human 5-LOX (ALOX5 gene) from the cDNA template using PCR with primers containing appropriate restriction sites for cloning into the chosen expression vector.[\[7\]](#)
- **Vector and Insert Digestion:** Digest both the amplified 5-LOX PCR product and the expression vector with the selected restriction enzymes.
- **Ligation:** Ligate the digested 5-LOX insert into the linearized expression vector using T4 DNA ligase.
- **Transformation:** Transform the ligation mixture into competent *E. coli* cloning cells.
- **Selection and Verification:** Select for positive clones on appropriate antibiotic-containing agar plates. Isolate plasmid DNA from colonies and verify the correct insertion of the 5-LOX gene by restriction digestion and DNA sequencing.

Expression of Recombinant Human 5-LOX in *E. coli*

Materials:

- Verified 5-LOX expression plasmid.
- E. coli expression host (e.g., BL21(DE3) or Rosetta 2(DE3)).[\[10\]](#)
- Terrific Broth (TB) or Luria-Bertani (LB) medium.
- Isopropyl β -D-1-thiogalactopyranoside (IPTG).
- Antibiotics corresponding to the expression vector.

Protocol:

- Transformation: Transform the 5-LOX expression plasmid into the chosen E. coli expression host.
- Starter Culture: Inoculate a small volume of TB or LB medium containing the appropriate antibiotic with a single colony and grow overnight at 37°C with shaking.
- Large-Scale Culture: Inoculate a larger volume of medium with the overnight culture and grow at 37°C with vigorous shaking until the OD₆₀₀ reaches 0.6-0.8.
- Induction: Cool the culture to 18-25°C and induce protein expression by adding IPTG to a final concentration of 0.1-1 mM.[\[6\]](#)
- Expression: Continue to incubate the culture at the lower temperature for 16-20 hours with shaking.
- Harvesting: Harvest the cells by centrifugation at 5,000 x g for 15 minutes at 4°C. The cell pellet can be stored at -80°C until purification.[\[10\]](#)

Expression in Baculovirus-Insect Cell System

Materials:

- Spodoptera frugiperda (Sf9) or Trichoplusia ni (High Five™) insect cells.[\[8\]](#)
- Baculovirus transfer vector (e.g., pBac) containing the 5-LOX gene.

- Linearized baculovirus DNA (e.g., BaculoGold™).
- Transfection reagent.
- Insect cell culture medium.

Protocol:

- Co-transfection: Co-transfect Sf9 cells with the 5-LOX transfer vector and linearized baculovirus DNA to generate recombinant baculovirus.
- Virus Amplification: Harvest the supernatant containing the recombinant virus and amplify it by infecting fresh Sf9 cell cultures.
- Protein Expression: Infect a high-density suspension culture of insect cells with the high-titer recombinant baculovirus stock.
- Incubation: Incubate the infected cells for 48-72 hours at 27°C.
- Harvesting: Harvest the cells by centrifugation. The cell pellet is then used for protein purification.[\[9\]](#)

Purification of Recombinant Human 5-LOX

The following is a general protocol for the purification of His-tagged 5-LOX expressed in *E. coli*. A similar strategy can be adapted for other tags and expression systems.

Materials:

- Cell pellet containing expressed 5-LOX.
- Lysis buffer (e.g., 50 mM Tris-HCl pH 7.5, 300 mM NaCl, 10 mM imidazole, protease inhibitors).
- Wash buffer (Lysis buffer with 20-40 mM imidazole).
- Elution buffer (Lysis buffer with 250-500 mM imidazole).
- Ni-NTA or other immobilized metal affinity chromatography (IMAC) resin.[\[10\]](#)

- ATP-agarose resin for alternative affinity purification.[5]

Protocol:

- Cell Lysis: Resuspend the cell pellet in ice-cold lysis buffer and lyse the cells by sonication or using a French press.[10]
- Clarification: Centrifuge the lysate at high speed (e.g., 30,000 x g) for 30 minutes at 4°C to pellet cell debris.
- Affinity Chromatography:
 - Incubate the clarified supernatant with the equilibrated IMAC resin for 1-2 hours at 4°C with gentle mixing.
 - Load the slurry into a chromatography column.
 - Wash the resin with several column volumes of wash buffer to remove non-specifically bound proteins.
 - Elute the His-tagged 5-LOX with elution buffer.
- Further Purification (Optional): For higher purity, the eluted fractions containing 5-LOX can be pooled and further purified by size-exclusion or anion-exchange chromatography.[5][10]
- Buffer Exchange/Dialysis: Exchange the buffer of the purified protein into a suitable storage buffer (e.g., Tris-HCl buffer with glycerol) using dialysis or a desalting column.
- Purity Analysis: Analyze the purity of the final protein preparation by SDS-PAGE.

5-LOX Enzyme Activity Assay

This spectrophotometric assay is a common method to determine the activity of purified 5-LOX.
[5]

Materials:

- Purified recombinant human 5-LOX.

- Assay buffer (e.g., 50 mM Tris-HCl, pH 7.5).[5]
- Arachidonic acid (substrate).
- CaCl_2 and ATP (co-factors).[9]
- UV-transparent cuvettes.
- Spectrophotometer capable of reading at 234 nm.

Protocol:

- **Reaction Mixture:** In a cuvette, prepare a reaction mixture containing assay buffer, CaCl_2 , and ATP.
- **Enzyme Addition:** Add a known amount of purified 5-LOX to the reaction mixture and incubate for a few minutes at 25°C or 37°C.[5][10]
- **Initiate Reaction:** Start the reaction by adding arachidonic acid.
- **Measure Absorbance:** Immediately monitor the increase in absorbance at 234 nm, which corresponds to the formation of conjugated dienes in the 5-HPETE product.[5]
- **Calculate Activity:** Calculate the specific activity using the molar extinction coefficient for the product and the amount of enzyme used. The activity is typically expressed as μmol of product formed per minute per mg of protein.

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